

# Enigmol: A Technical Guide to Pharmacokinetics and Oral Bioavailability

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## Compound of Interest

Compound Name: *Enigmol*

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## Abstract

**Enigmol**, with the chemical name (2S,3S,5S)-2-amino-3,5-dihydroxyoctadecane, is a synthetic sphingoid base analog that has garnered significant interest for its anti-cancer properties.[1][2] Designed to be more persistent than its natural counterparts, **Enigmol** resists phosphorylation by sphingosine kinases and is only slowly N-acylated.[1][2] This persistence enhances its cytotoxic effects in various cancer cell lines and has demonstrated anti-tumor efficacy in preclinical in vivo models of colon and prostate cancer.[1][2] A key characteristic of **Enigmol** is its oral bioavailability, which allows for systemic administration and is a critical attribute for its therapeutic potential.[1][2] This technical guide provides a comprehensive overview of the available pharmacokinetic data, experimental methodologies for its study, and its mechanistic action on key signaling pathways.

## Pharmacokinetic Profile

While numerous studies confirm the oral bioavailability and in vivo efficacy of **Enigmol**, a comprehensive analysis of its pharmacokinetic parameters (such as C<sub>max</sub>, T<sub>max</sub>, AUC, and half-life) has been noted as forthcoming in separate publications but is not yet available in the

peer-reviewed literature.<sup>[1]</sup> However, key data on its distribution in blood and tumor tissues have been reported.

## Quantitative Pharmacokinetic Data

The following table summarizes the available quantitative data on **Enigmol** concentrations in biological matrices from preclinical studies.

| Parameter     | Species | Dosing Regimen                              | Value                   | Tissue/Matrix          | Reference      |
|---------------|---------|---------------------------------------------|-------------------------|------------------------|----------------|
| Concentration | Mouse   | 4 mg/kg (intraperitoneal), daily for 4 days | $0.41 \pm 0.20$ $\mu$ M | Blood                  | <sup>[1]</sup> |
| Concentration | Mouse   | Not specified, at end of xenograft study    | $0.18 \pm 0.07$ nmol/g  | Tumor (PC-3 Xenograft) | <sup>[1]</sup> |

## Experimental Protocols

The study of **Enigmol**'s pharmacokinetics and in vivo efficacy has employed various animal models and analytical techniques. Below are detailed methodologies representative of those cited in the literature.

### In Vivo Animal Models

- Colon Cancer Model: C57Bl/6JMin/+ (Min) mice, which have a truncated adenomatous polyposis coli (APC) gene, are used as a model for intestinal tumorigenesis.<sup>[1][2]</sup>
  - Dosing: **Enigmol** is administered orally by incorporating it into the diet at concentrations such as 0.025% (w/w).<sup>[1][2]</sup>
- Prostate Cancer Model: Nude mice are used for xenograft studies with human prostate cancer cell lines, such as DU145 and PC-3.<sup>[1][2]</sup>

- Dosing: Oral administration is performed via daily gavage at doses of 10 or 50 mg/kg/day. Intraperitoneal injections (e.g., 4 mg/kg) have also been used.[\[1\]](#)

## Sample Collection and Preparation

- Blood Collection: Blood samples are typically collected at predetermined time points following drug administration. For terminal studies, cardiac puncture is a common method. Plasma is separated by centrifugation and stored at -80°C until analysis.
- Tissue Collection: Tumors and other relevant tissues are excised, weighed, and immediately frozen in liquid nitrogen. Samples are stored at -80°C prior to homogenization and extraction.
- Extraction: Sphingolipids, including **Enigmol**, are extracted from plasma or tissue homogenates using an organic solvent system, often a variation of the Bligh-Dyer method involving chloroform and methanol.

## Bioanalytical Method: LC-MS/MS

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the standard for quantifying sphingolipids due to its high sensitivity and specificity.

- Chromatography:
  - Column: A C18 reverse-phase column is typically used for separation.
  - Mobile Phase: A gradient elution with a mobile phase consisting of water with a small percentage of formic acid (for protonation) and an organic solvent like acetonitrile or methanol is common.
  - Flow Rate: Dependent on the column dimensions, often in the range of 0.2-0.5 mL/min.
- Mass Spectrometry:
  - Ionization: Electrospray ionization (ESI) in positive ion mode is used to generate protonated  $[M+H]^+$  ions of **Enigmol**.
  - Detection: Multiple Reaction Monitoring (MRM) is employed for quantification. This involves selecting the precursor ion (the molecular ion of **Enigmol**) and a specific product

ion generated after fragmentation in the collision cell.

- Internal Standard: A stable isotope-labeled analog of **Enigmol** is the ideal internal standard to account for matrix effects and variations in extraction and ionization efficiency.

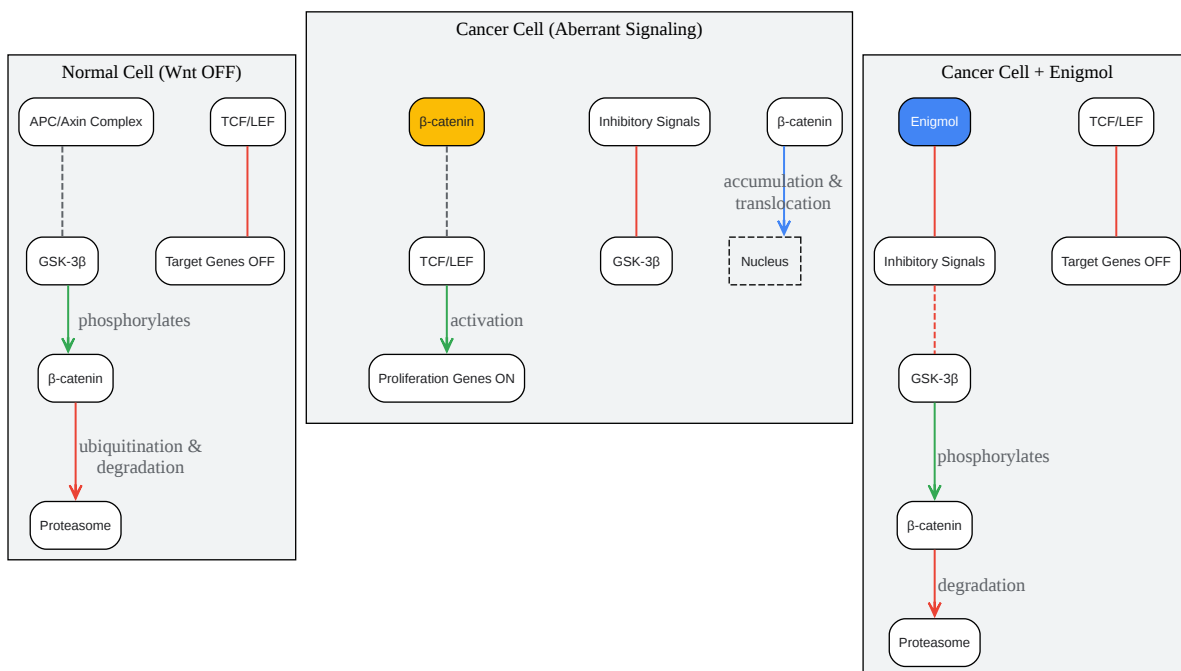
## Signaling Pathway and Mechanism of Action

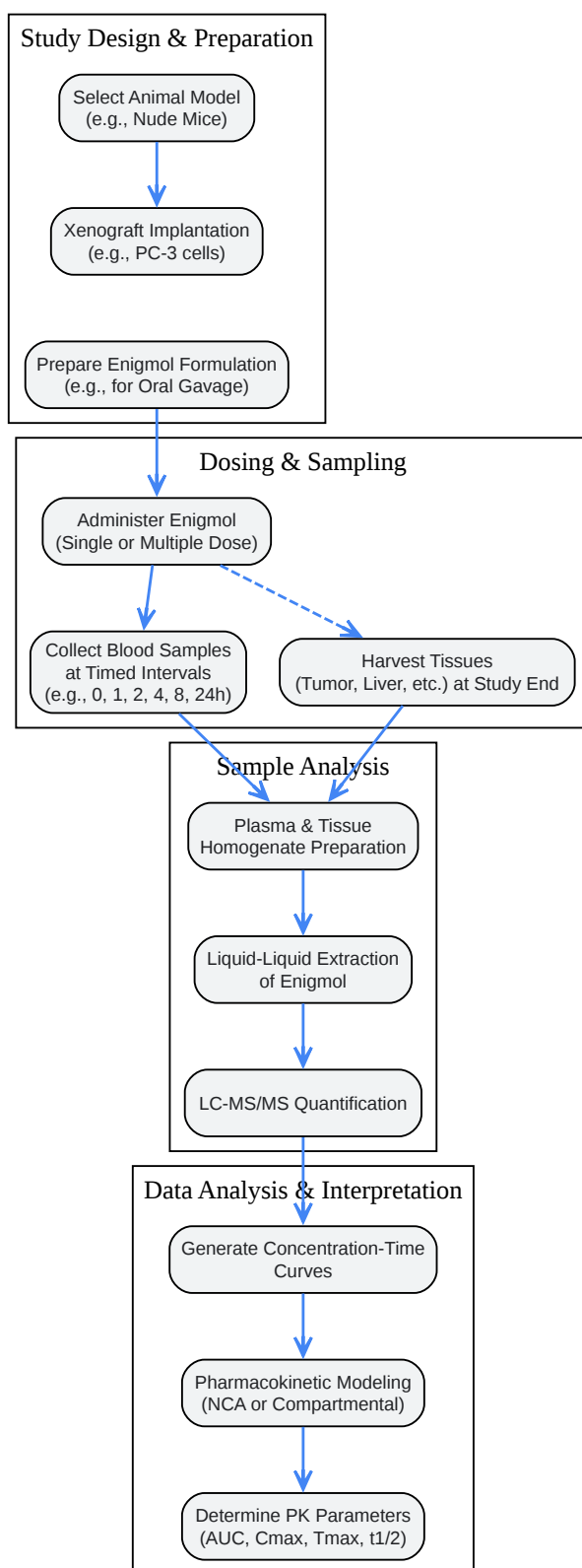
**Enigmol** exerts its anti-cancer effects by modulating key signaling pathways, most notably the Wnt/ $\beta$ -catenin pathway, which is often dysregulated in cancers such as colon cancer.

### Effect on the Wnt/ $\beta$ -Catenin Pathway

In many cancer cells, the APC/Axin/GSK-3 $\beta$  destruction complex, which normally targets  $\beta$ -catenin for degradation, is inactivated. This leads to the accumulation of  $\beta$ -catenin in the nucleus, where it acts as a transcriptional co-activator for genes promoting cell proliferation.

**Enigmol** helps to "normalize" this aberrant signaling.<sup>[1][2]</sup> It is thought to interfere with pathways that inhibit Glycogen Synthase Kinase-3 $\beta$  (GSK-3 $\beta$ ). By preventing the inhibition of GSK-3 $\beta$ , **Enigmol** allows the destruction complex to remain active, leading to the phosphorylation and subsequent proteasomal degradation of  $\beta$ -catenin.<sup>[3][4][5]</sup>





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